

Technical Guide: Physical Properties of 3,6-Octanedione

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Compound of Interest

Compound Name: 3,6-Octanedione

Cat. No.: B030559

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the core physical properties of **3,6-octanedione** (CAS No: 2955-65-9), a diketone with applications in chemical synthesis. The information is presented to support research and development activities where this compound is utilized.

Core Physical and Chemical Properties

The fundamental physical and chemical properties of **3,6-octanedione** are summarized in the table below. These values have been compiled from various chemical data sources.

Property	Value	Units
Molecular Formula	C8H14O2	-
Molecular Weight	142.196	g/mol
Melting Point	34-36	°C
Boiling Point	227.3 ± 13.0	°C at 760 mmHg
Density	0.9 ± 0.1	g/cm ³
Flash Point	82.4 ± 16.8	°C
Vapor Pressure	0.1 ± 0.4	mmHg at 25°C
Solubility	Chloroform (Slightly)	-
Refractive Index	1.420	-

Data sourced from multiple chemical property databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocols

Detailed experimental protocols for the determination of physical properties for a specific compound like **3,6-octanedione** are often not published in detail, as they typically follow standardized methodologies. Below is a generalized protocol for the determination of a boiling point, which is a fundamental physical property.

Objective: To determine the boiling point of a liquid sample (e.g., **3,6-octanedione**) at atmospheric pressure.

Materials:

- Sample of **3,6-octanedione**
- Heating mantle or oil bath
- Round-bottom flask
- Condenser

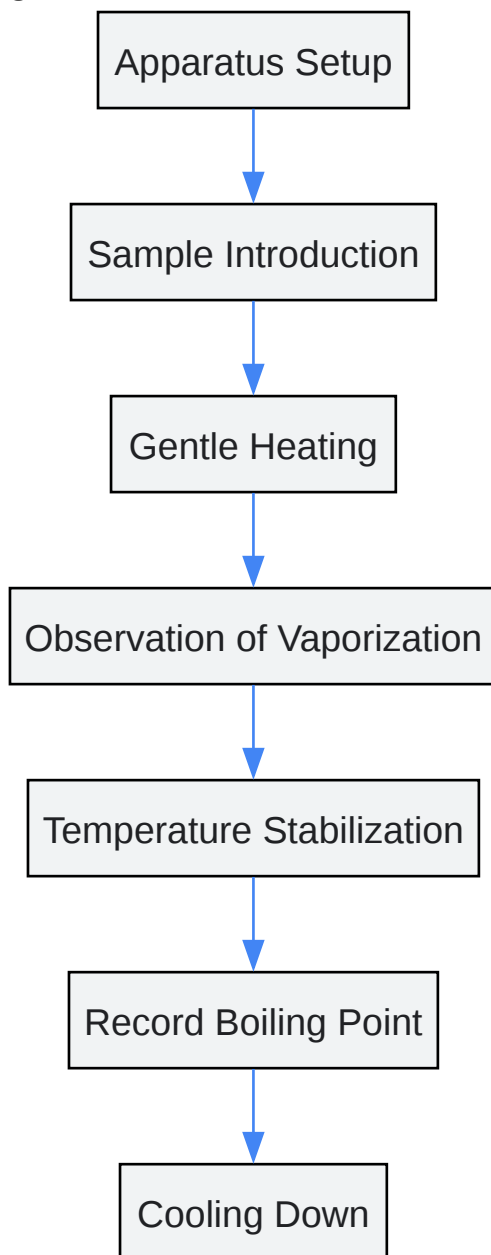
- Thermometer
- Boiling chips
- Distillation head
- Receiving flask
- Clamps and stand

Procedure:

- **Apparatus Setup:** Assemble a simple distillation apparatus. Place a small volume of **3,6-octanedione** and a few boiling chips into the round-bottom flask.
- **Heating:** Begin to heat the flask gently using the heating mantle or oil bath.
- **Vaporization:** As the liquid heats, it will begin to vaporize. The vapor will rise and enter the condenser.
- **Equilibrium:** Continue heating until a steady reflux is observed and the temperature reading on the thermometer stabilizes. This stable temperature is the boiling point.
- **Data Recording:** Record the temperature at which the liquid is boiling and condensing at a steady rate.
- **Cooling:** Once the boiling point is recorded, remove the heat source and allow the apparatus to cool down.

The following diagram illustrates the general workflow for this experimental procedure.

Boiling Point Determination Workflow



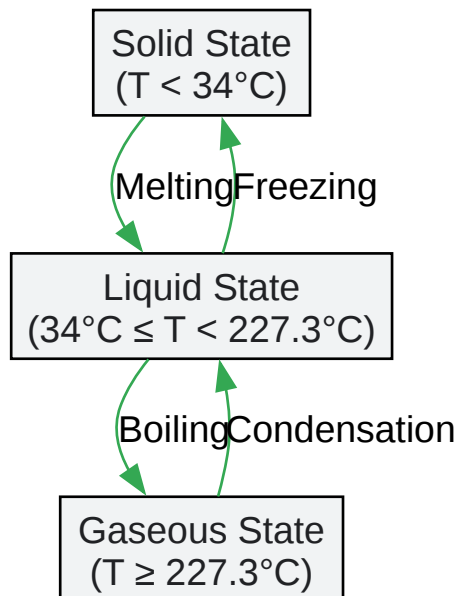
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A generalized workflow for determining the boiling point of a liquid.

Logical Relationships of Physical States

The physical state of **3,6-octanedione** is dependent on the temperature, as dictated by its melting and boiling points. The following diagram illustrates this relationship.

Physical State of 3,6-Octanedione vs. Temperature



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References

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